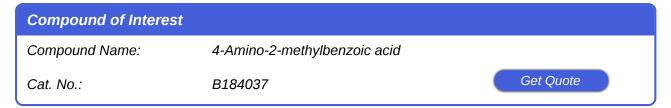


# An In-depth Technical Guide to 4-Amino-2methylbenzoic Acid

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **4-Amino-2-methylbenzoic acid** (CAS No. 2486-75-1), a versatile chemical intermediate. It details its physicochemical properties, synthesis, analytical characterization, and applications in various research and development fields.

## **Physicochemical Properties**

**4-Amino-2-methylbenzoic acid**, also known as 4-amino-o-toluic acid, is an aromatic amino acid derivative.[1] Its core structure consists of a benzoic acid scaffold substituted with an amino group and a methyl group.

Table 1: Physicochemical Data for 4-Amino-2-methylbenzoic Acid



Property	Value	Source(s)
Molecular Weight	151.16 g/mol	[2][3]
Molecular Formula	C <sub>8</sub> H <sub>9</sub> NO <sub>2</sub>	[2][3][4]
CAS Number	2486-75-1	[3][5]
Melting Point	160-165 °C	[3]
Appearance	White powder; Light orange to Yellow to Green powder/crystal	[1][5]
Purity	>95% (Assay), >98.0% (HPLC)	[1][3]
SMILES	CC1=C(C=CC(=C1)N)C(=O)O	[2]

| InChiKey | XRSQZFJLEPBPOZ-UHFFFAOYSA-N |[2][3] |

#### **Chemical Structure**

The structural arrangement of functional groups in **4-Amino-2-methylbenzoic acid** makes it a valuable building block in organic synthesis.

Caption: Chemical structure of **4-Amino-2-methylbenzoic acid**.

### **Synthesis**

A common synthesis route for **4-Amino-2-methylbenzoic acid** involves the reduction of 2-methyl-4-nitrobenzoic acid.[5]

General Synthesis Workflow:

- Catalyst Preparation: A reaction cartridge containing a Palladium on Carbon (Pd/C) catalyst is prepared and equilibrated.[5]
- Reaction Setup: The system, typically a tubular reaction apparatus, is pressurized with hydrogen.[5]



- Reactant Injection: A solution of the starting material, 2-methyl-4-nitrobenzoic acid in a suitable solvent like ethanol, is injected into the flow stream.[5]
- Reduction: The reactant passes through the catalyst bed under hydrogen pressure, where the nitro group is reduced to an amino group.
- Product Collection: The product stream is collected downstream.[5]
- Isolation: The solvent is removed via reduced pressure distillation to yield the final product,
  4-Amino-2-methylbenzoic acid.[5]

## **Applications and Biological Significance**

**4-Amino-2-methylbenzoic acid** serves as a crucial intermediate in several industrial and research applications.

- Peptide Synthesis: It is utilized in solution-phase peptide synthesis.[3][5]
- Dyes and Pigments: The compound acts as a precursor in the manufacturing of dyes and pigments.[6][7]
- Material Science: It is employed as a building block for creating specialty polymers and other advanced materials, potentially enhancing properties like thermal stability.[6][7]
- Biochemical Research: This molecule is used in studies of metabolic pathways and enzyme activity.[6] One study has shown that it can inhibit the neuraminidase enzyme, which may lead to decreased bacterial growth for certain Gram-positive bacteria. It is also a key intermediate in the synthesis of various pharmaceuticals, including anti-inflammatory drugs.
   [7][8]

## **Experimental Protocols**

Accurate characterization is critical for ensuring the purity and identity of **4-Amino-2-methylbenzoic acid** for research and development. Below is a representative protocol for purity assessment using High-Performance Liquid Chromatography (HPLC).

Protocol: Purity Analysis by HPLC



This protocol is a standard methodology for the analysis of aromatic carboxylic acids and can be adapted for **4-Amino-2-methylbenzoic acid**.

- Objective: To determine the purity of a 4-Amino-2-methylbenzoic acid sample by quantifying the main peak area relative to the total peak area.
- Materials & Instrumentation:
  - 4-Amino-2-methylbenzoic acid sample
  - HPLC-grade acetonitrile and water
  - Formic acid or Trifluoroacetic acid (TFA)
  - HPLC system with a UV detector
  - C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 μm)
  - 0.45 μm syringe filters
- Methodology:
  - Mobile Phase Preparation: Prepare Mobile Phase A as 0.1% formic acid in water and Mobile Phase B as 0.1% formic acid in acetonitrile.
  - Sample Preparation: Accurately weigh and dissolve the sample in a 50:50 mixture of water and acetonitrile to a concentration of 1 mg/mL (stock solution). Dilute the stock solution to a working concentration of 0.1 mg/mL with the same diluent. Filter the final solution through a 0.45 μm syringe filter before injection.[9]
  - Chromatographic Conditions:
    - Column: C18 reverse-phase, 4.6 x 150 mm, 5 μm
    - Flow Rate: 1.0 mL/min
    - Injection Volume: 10 μL[9]







Detector Wavelength: 254 nm (or wavelength of maximum absorbance)

■ Column Temperature: 30 °C

Gradient Elution:

■ 0-2 min: 10% B

■ 2-15 min: 10% to 90% B

■ 15-18 min: 90% B

■ 18-20 min: 90% to 10% B

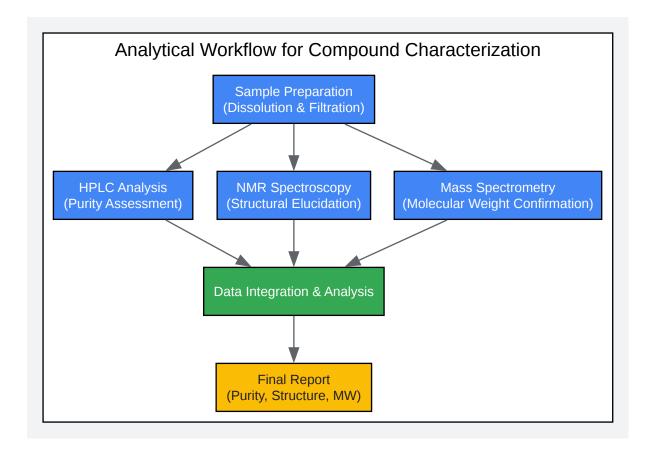
■ 20-25 min: 10% B (re-equilibration)

• Data Analysis:

• Integrate all peaks in the chromatogram.

- Calculate the area percentage of the main peak corresponding to 4-Amino-2methylbenzoic acid.
- Purity (%) = (Area of Main Peak / Total Area of All Peaks) x 100.





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Caption: A typical analytical workflow for the characterization of a chemical compound.

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#### References

- 1. 4-Amino-2-methylbenzoic Acid | 2486-75-1 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 2. 4-Amino-2-methylbenzoic acid | C8H9NO2 | CID 241632 PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 4-Amino-2-methylbenzoic acid 95 2486-75-1 [sigmaaldrich.com]
- 4. scbt.com [scbt.com]



- 5. 4-Amino-2-methylbenzoic acid | 2486-75-1 [chemicalbook.com]
- 6. nbinno.com [nbinno.com]
- 7. chemimpex.com [chemimpex.com]
- 8. 4-Methyl-2-(2-methylanilino)benzoic acid PMC [pmc.ncbi.nlm.nih.gov]
- 9. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 4-Amino-2-methylbenzoic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b184037#4-amino-2-methylbenzoic-acid-molecular-weight]

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